

Personal protective equipment for handling 7-Iodohept-1-yne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Iodohept-1-yne

Cat. No.: B3194930

[Get Quote](#)

Essential Safety and Handling Guide for 7-Iodohept-1-yne

Disclaimer: No specific Safety Data Sheet (SDS) for **7-Iodohept-1-yne** was located. The following guidance is based on the safety data of structurally similar compounds, including other terminal alkynes and haloalkanes. Researchers should handle this chemical with caution and perform a thorough risk assessment before use.

This guide provides crucial safety and logistical information for handling **7-Iodohept-1-yne**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure laboratory safety and proper management of this chemical.

Hazard Identification and Classification

Based on analogous compounds like 7-Chlorohept-1-yne and 7-Bromohept-1-yne, **7-Iodohept-1-yne** is anticipated to be a flammable liquid that may cause skin, eye, and respiratory irritation. [\[1\]](#)[\[2\]](#)[\[3\]](#)

Anticipated GHS Hazard Statements:

- H226: Flammable liquid and vapor.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

To ensure personal safety when handling **7-Iodohept-1-yne**, the following personal protective equipment is mandatory.

Protection Type	Required PPE	Material/Standard	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield	Goggles should provide a tight seal around the eyes.	To protect against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use.	To prevent skin contact which can cause irritation.
Body Protection	Flame-resistant lab coat	A lab coat made of flame-resistant material is essential due to the anticipated flammability of the compound.	To protect the body from splashes and fire hazards.
Respiratory Protection	Use in a certified chemical fume hood.	A full-face respirator may be necessary if exposure limits are exceeded or if irritation is experienced.	To protect against the inhalation of vapors, which may cause respiratory irritation.

Quantitative Data Summary

The following table summarizes key quantitative data for **7-Iodohept-1-yne** and a structurally related compound, 1-Iodoheptane, for reference.

Property	Value (7-Iodohept-1-yne)	Value (1-Iodoheptane)
Molecular Formula	C ₇ H ₁₁ I	C ₇ H ₁₅ I
Molecular Weight	222.07 g/mol	226.09 g/mol
Appearance	Not available (likely a liquid)	Light orange liquid
Boiling Point	Not available	204 °C / 399.2 °F @ 760 mmHg
Flash Point	Not available	78 °C / 172.4 °F
Density	Not available	1.370 g/cm ³
CAS Number	54573-13-6	4282-40-0

Operational and Disposal Plans

Handling and Storage

Proper handling and storage are vital to maintaining the integrity and safety of **7-Iodohept-1-yne**.

Procedure:

- Handle in a well-ventilated area, preferably a certified chemical fume hood.
- Use non-sparking tools and explosion-proof equipment.
- Avoid contact with skin, eyes, and clothing.
- Ground and bond containers and receiving equipment to prevent static discharges.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from heat, sparks, open flames, and other ignition sources.

- Protect from direct sunlight and light-sensitive.
- Incompatible with strong oxidizing agents and strong bases.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor/physician.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.

Spill and Disposal Plan

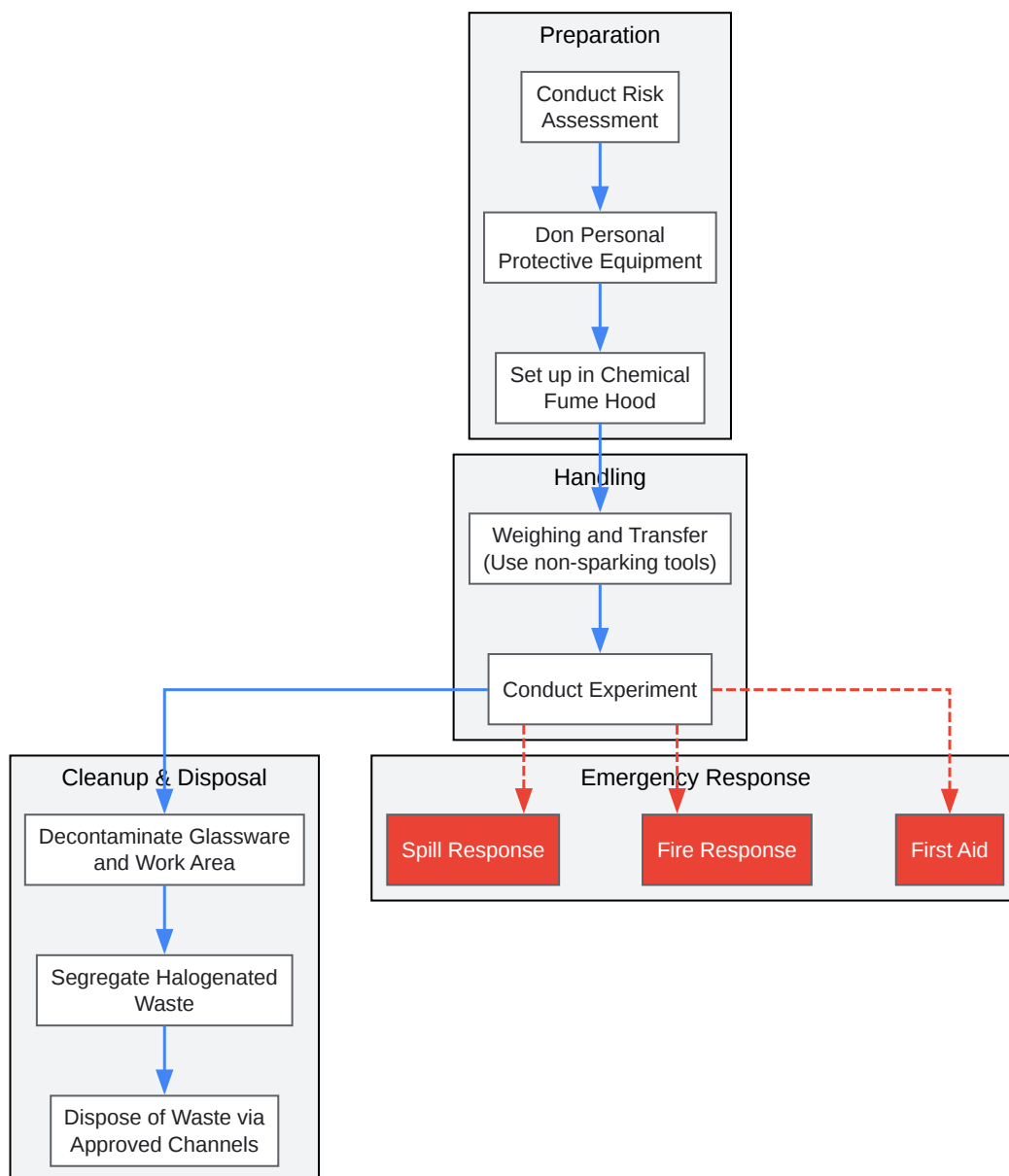
In the event of a spill, evacuate the area and use a spill kit with an absorbent material compatible with flammable liquids. Prevent the spill from entering drains.

All waste containing **7-Iodohept-1-yne** must be collected in a designated, properly labeled, and sealed container for hazardous waste. As a halogenated organic compound, it must be disposed of as halogenated organic waste and should not be mixed with non-halogenated waste. Follow all local, state, and federal regulations for the disposal of flammable and hazardous chemical waste.

Visual Workflow for Safe Handling

The following diagram illustrates the standard workflow for the safe handling of **7-Iodohept-1-yne**, from preparation to disposal.

Workflow for Safe Handling of 7-Iodohept-1-yne

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling of **7-Iodohept-1-yne**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. 7-Bromohept-1-yne | C₇H₁₁Br | CID 13267101 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 7-Iodohept-1-yne]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3194930#personal-protective-equipment-for-handling-7-iodohept-1-yne\]](https://www.benchchem.com/product/b3194930#personal-protective-equipment-for-handling-7-iodohept-1-yne)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

